

Personal protective equipment for handling CCI-006

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Compound of Interest

Compound Name: CCI-006

Cat. No.: B2770680

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Essential Safety and Handling Guide for CCI-006

For Researchers, Scientists, and Drug Development Professionals: Immediate Safety and Logistical Information for Handling **CCI-006**




This document provides crucial, immediate safety protocols, operational guidelines, and disposal plans for the novel anti-leukemia agent **CCI-006**. The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely and effectively, fostering a secure research environment.

Immediate Safety Information

CCI-006 is a compound with significant biological activity and requires careful handling to minimize exposure and environmental impact. The primary known hazards are acute oral toxicity and high toxicity to aquatic life.

GHS Hazard Classification

Based on available safety data, **CCI-006** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed
Hazardous to the aquatic environment, Acute Hazard	Category 1	 alt text	Warning	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, Chronic Hazard	Category 1	 alt text	Warning	H410: Very toxic to aquatic life with long lasting effects

Physical and Chemical Properties

A summary of the known quantitative data for **CCI-006** is provided below for easy reference.

Property	Value	Source
CAS Number	292053-42-0	DC Chemicals
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₅ S	DC Chemicals
Molecular Weight	332.33 g/mol	DC Chemicals
Appearance	Light yellow to yellow solid	ChemicalBook
Solubility	≥ 83.33 mg/mL in DMSO (≥ 250.74 mM)	ChemicalBook
Storage Temperature	2-8°C (short term); -20°C (long term, as powder)	ChemicalBook, DC Chemicals

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **CCI-006** to prevent accidental exposure.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if they become contaminated.
- **Eye Protection:** ANSI-approved safety glasses or goggles must be worn.
- **Skin and Body Protection:** A lab coat is required. Ensure it is fully buttoned.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator should be used. All handling of the solid compound should be performed in a chemical fume hood.

Experimental Protocols

CCI-006 has been identified as a novel inhibitor of MLL-rearranged and CALM-AF10 translocated leukemias. Its mechanism of action involves the induction of mitochondrial dysfunction. The following are generalized protocols for key experiments cited in the research of similar compounds.

Note: The specific concentrations and incubation times for **CCI-006** are not publicly available and would need to be determined empirically or obtained from the supplier of the compound.

Cell Viability Assay (MTT Assay)

This assay measures the metabolic activity of cells as an indicator of viability.

- **Cell Seeding:** Plate cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a range of concentrations of **CCI-006** and incubate for the desired duration.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized SDS-based solution) to dissolve the formazan crystals.

- Absorbance Reading: Measure the absorbance at approximately 570 nm using a microplate reader.

Mitochondrial Respiration Assay (Seahorse XF Analyzer)

This assay measures the oxygen consumption rate (OCR) to assess mitochondrial function.

- Cell Seeding: Plate cells in a Seahorse XF cell culture microplate and allow them to adhere.
- Compound Treatment: Treat the cells with **CCI-006** for the desired time.
- Assay Preparation: Wash the cells and replace the medium with Seahorse XF assay medium.
- Seahorse Analysis: Place the plate in the Seahorse XF Analyzer and follow the manufacturer's instructions for the Cell Mito Stress Test, which involves the sequential injection of oligomycin, FCCP, and a mixture of rotenone and antimycin A.
- Data Analysis: Analyze the resulting OCR data to determine key parameters of mitochondrial respiration.

Apoptosis Assay (Annexin V Staining)

This assay detects the externalization of phosphatidylserine, an early marker of apoptosis.

- Cell Treatment: Treat cells with **CCI-006** to induce apoptosis.
- Cell Harvesting: Collect both adherent and suspension cells.
- Staining: Resuspend the cells in Annexin V binding buffer and add fluorochrome-conjugated Annexin V and a viability dye (e.g., propidium iodide).
- Incubation: Incubate the cells in the dark at room temperature.
- Flow Cytometry: Analyze the stained cells by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.

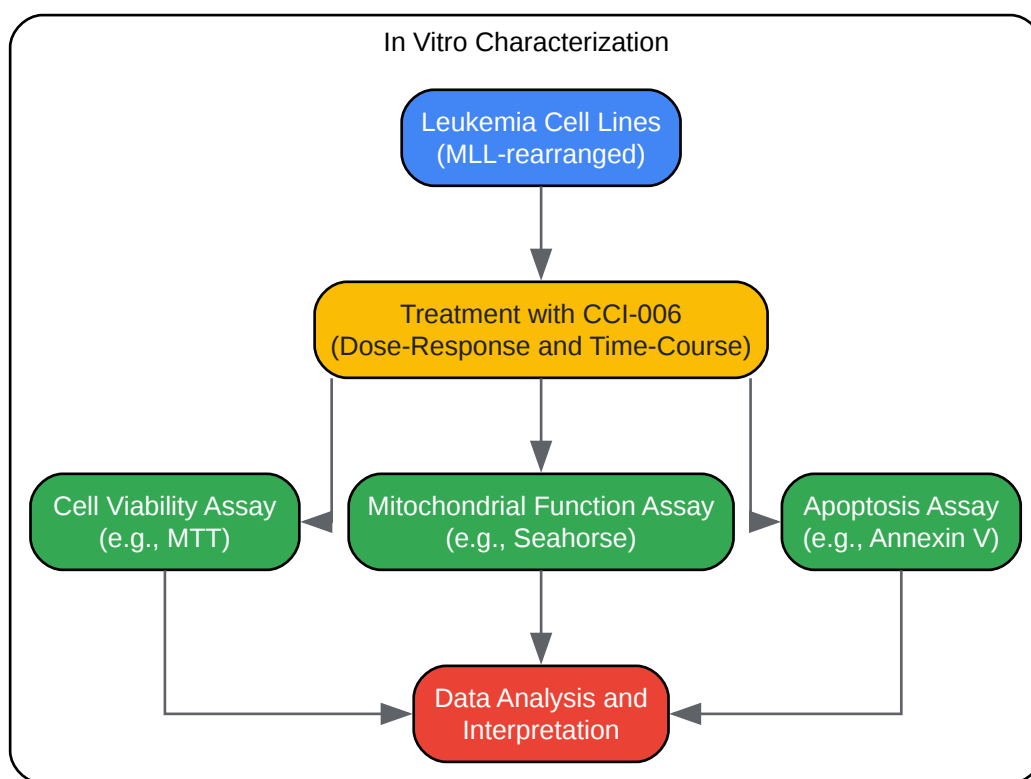
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **CCI-006** and a general experimental workflow for its characterization.



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Caption: Mechanism of action of **CCI-006**.



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Caption: General experimental workflow for **CCI-006**.

Operational and Disposal Plans

Safe handling and disposal of **CCI-006** and its associated waste are paramount to ensure laboratory and environmental safety.

Handling and Storage

- **Storage:** Store **CCI-006** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1] Follow the specific temperature guidelines provided in the data table.
- **Handling:** All manipulations of solid **CCI-006** should be conducted in a chemical fume hood to avoid inhalation of dust.^[1] When preparing solutions, do so in a fume hood and avoid contact with skin and eyes.^[1]

Spill Management

- **Small Spills:** For small spills of solid **CCI-006**, carefully sweep the material to avoid generating dust and place it in a sealed container for disposal. For small liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- **Large Spills:** Evacuate the area and prevent entry. Contact your institution's environmental health and safety (EHS) department immediately.
- **Decontamination:** Clean the spill area with an appropriate solvent (e.g., ethanol) followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

Disposal Plan

As a cytotoxic and environmentally hazardous compound, **CCI-006** and all contaminated materials must be disposed of as hazardous waste. Do not dispose of **CCI-006** down the drain or in regular trash.

- **Waste Segregation:**
 - **Solid Waste:** Unused **CCI-006** powder, contaminated gloves, weigh boats, and other solid materials should be collected in a dedicated, clearly labeled hazardous waste container.
 - **Liquid Waste:** Solutions containing **CCI-006** and contaminated solvents should be collected in a separate, clearly labeled hazardous waste container for organic/cytotoxic liquid waste.

- Sharps: Contaminated needles, syringes, and pipette tips should be disposed of in a designated sharps container for cytotoxic waste.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**CCI-006**," and the appropriate hazard pictograms (Exclamation Mark, Environment Hazard).
- Storage of Waste: Store waste containers in a designated satellite accumulation area, away from general laboratory traffic. Ensure containers are kept closed except when adding waste.
- Disposal Request: When waste containers are full, contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor. Follow all institutional and local regulations for hazardous waste disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
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